

Brefeldin A unfolded protein response UPR

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Brefeldin A

CAS No.: 20350-15-6

Cat. No.: S522010

Get Quote

Experimental Data Summary

Experimental Factor	Treatment/Inhibition Target	Effect on Collagen Type I Levels	Effect on Pathway Phosphorylation
ER Stress Inducer	Brefeldin A (BFA)	Increase in mRNA and protein [1] [2]	Activates IRE1 α , PERK, ATF6, and p38 MAPK [1]
UPR Branch Inhibition	IRE1 α inhibitor	Prevents increase [1]	Prevents BFA-induced activation of p38 MAPK and p-Smad3 nuclear accumulation [1]
	PERK inhibitor	No effect [1]	Not Specified
Kinase Inhibition	p38 MAPK inhibitor (SB203580)	Prevents increase [1]	Prevents BFA-induced p-Smad3 nuclear accumulation [1]
Transcription Factor Inhibition	Smad3 inhibitor (SIS3)	Prevents increase [1]	Reduces phosphorylated nuclear Smad3 [1]

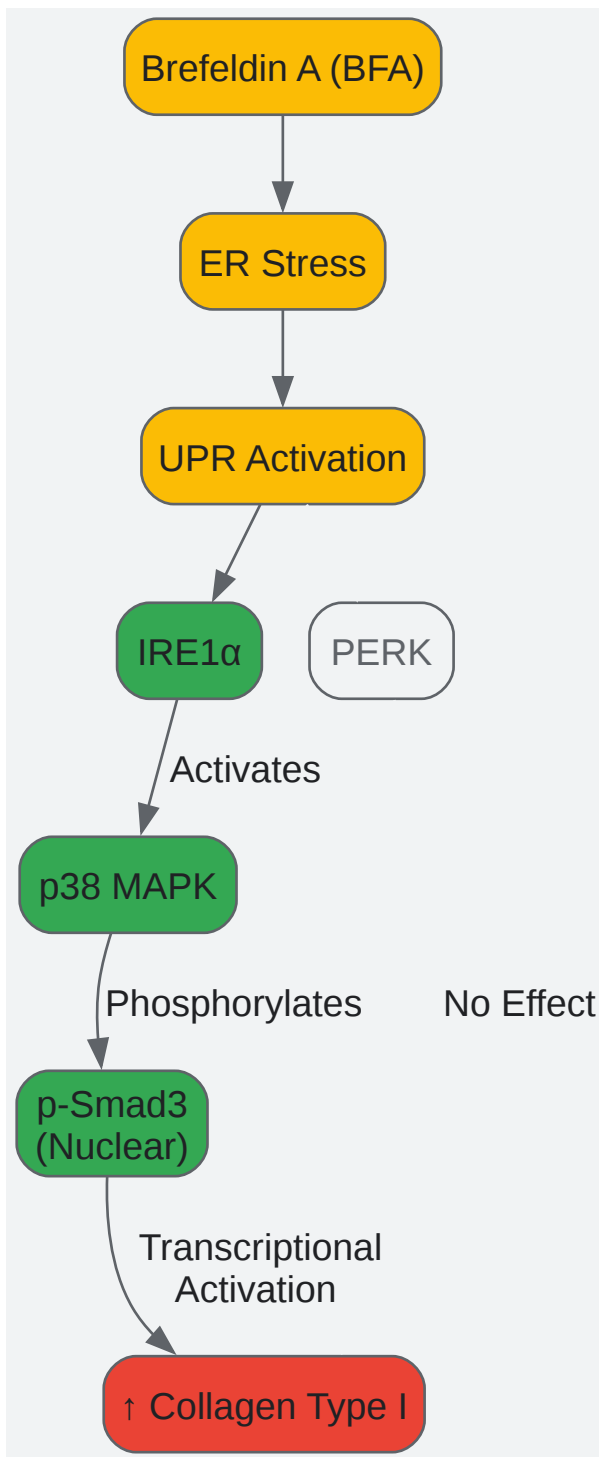
Detailed Experimental Protocol

The following methodology details the key experiments used to establish the pathway from BFA-induced ER stress to increased collagen production.

- **1. Cell Culture and Treatment:** Experiments were performed on a cell line of immortalized non-tumoral rat hepatic stellate cells (HSCs) [1].
- **2. ER Stress Induction:** Cells were treated with **Brefeldin A** (BFA) to induce ER stress and activate the Unfolded Protein Response [1].
- **3. Pathway Inhibition:** Specific chemical inhibitors were used to dissect the contribution of different pathway components:
 - **IRE1 α inhibitor:** To block the IRE1 α branch of the UPR.
 - **PERK inhibitor:** To block the PERK branch of the UPR.
 - **p38 MAPK inhibitor:** Cells were pretreated with SB203580 to inhibit p38 MAPK activity.
 - **Smad3 inhibitor:** Cells were pretreated with SIS3 to inhibit Smad3 phosphorylation [1].
- **4. Outcome Measurements:** The following parameters were measured to assess the effects:
 - **Collagen Type I:** mRNA and protein levels were quantified.
 - **Protein Phosphorylation/Activation:** Levels of phosphorylated p38 MAPK, Smad2, and Smad3 were analyzed, including the accumulation of phosphorylated Smad3 in the nucleus [1].

Signaling Pathway Visualization

The diagram below illustrates the sequential signaling pathway from BFA-induced ER stress to increased collagen type I production.



[Click to download full resolution via product page](#)

This model illustrates the specific pathway where BFA-induced UPR increases collagen type I, highlighting IRE1α and p38 MAPK as key signaling mediators and Smad3 as the final transcriptional activator [1]. The PERK branch of the UPR is shown to not be involved in this specific fibrogenic response [1].

Key Research Implications

The finding that BFA promotes a fibrogenic outcome in HSCs via the **IRE1 α -p38 MAPK-Smad3** axis [1] provides a potential mechanistic link between ER stress and the progression of liver fibrosis. This suggests that targeting components of this specific pathway, particularly **IRE1 α** or the downstream **p38 MAPK** activity, could be a viable therapeutic strategy for treating fibrotic liver diseases.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Unfolded protein response induced by Brefeldin A ... [pubmed.ncbi.nlm.nih.gov]
2. Unfolded protein response induced by Brefeldin A ... [sciencedirect.com]

To cite this document: Smolecule. [Brefeldin A unfolded protein response UPR]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522010#brefeldin-a-unfolded-protein-response-upr>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com